

Gas chromatography-mass spectrometry (GC-MS) of Diallyl adipate

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Compound of Interest

Compound Name: Diallyl adipate

Cat. No.: B166010

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An Application Note on the Gas Chromatography-Mass Spectrometry (GC-MS) Analysis of **Diallyl Adipate**

Introduction

Diallyl adipate (DAA) is the diester of allyl alcohol and adipic acid.[1][2] Its chemical formula is $C_{12}H_{18}O_4$, and it has a molecular weight of approximately 226.27 g/mol.[3][4] **Diallyl adipate** is utilized in the synthesis of polymers and as a plasticizer. Given its applications, there is a need for robust analytical methods to identify and quantify it in various matrices. Gas Chromatography-Mass Spectrometry (GC-MS) is a highly effective and widely used technique for the analysis of semi-volatile organic compounds like **diallyl adipate**. [5] This method offers high chromatographic resolution and definitive compound identification based on mass spectra. [5]

This document provides a detailed protocol for the sample preparation and GC-MS analysis of **Diallyl adipate**, intended for researchers, scientists, and professionals in drug development and quality control.

Principle of the Method

The analysis involves the separation of **Diallyl adipate** from the sample matrix using gas chromatography, followed by detection and identification using mass spectrometry. A prepared sample is injected into the GC, where it is vaporized and transported by an inert carrier gas through a capillary column.[5] The separation of **Diallyl adipate** is achieved based on its

volatility and interaction with the stationary phase of the column.[5] Upon elution from the column, the analyte enters the mass spectrometer, where it undergoes ionization and fragmentation. The resulting mass spectrum, which shows a unique fragmentation pattern, allows for unambiguous identification and quantification of the compound.[5]

Data Presentation

Key properties and analytical parameters for **Diallyl adipate** are summarized in the tables below.

Table 1: Physicochemical Properties of **Diallyl Adipate**

Property	Value	Reference
IUPAC Name	bis(prop-2-enyl) hexanedioate	[3][4]
Synonyms	Allyl adipate, Adipic acid, diallyl ester	[1][2][3]
CAS Number	2998-04-1	[1][2][3]
Molecular Formula	C12H18O4	[2][3][4]
Molecular Weight	226.27 g/mol	[3]
Monoisotopic Mass	226.120509 Da	[3][6]
Boiling Point	149 °C @ 9 mmHg	[4]
Appearance	Colorless to Almost Colorless Clear Liquid	[4]

Table 2: Recommended GC-MS Operating Parameters

Parameter	Recommended Condition
Gas Chromatograph (GC)	
Column	DB-5MS (or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness[7]
Injection Mode	Splitless
Injection Volume	1 µL[8]
Injector Temperature	280 °C
Carrier Gas	Helium, constant flow at 1.5 mL/min
Oven Program	Initial 50 °C for 1 min, ramp at 15 °C/min to 300 °C, hold for 5 min[9]
Mass Spectrometer (MS)	
Ionization Mode	Electron Ionization (EI)
Ion Source Temp.	230 °C
Transfer Line Temp.	280 °C
Electron Energy	70 eV
Mass Scan Range	35 - 400 amu

Table 3: Expected Chromatographic and Spectrometric Data

Analyte	Expected Retention Time (min)	Key Mass Fragments (m/z)
Diallyl Adipate	~14 - 16	41, 55, 69, 83, 100, 129, 147, 185, 226

Note: The retention time is an approximation and can vary based on the specific instrument, column condition, and method parameters. Mass fragments are based on typical electron ionization patterns from the NIST database.[1]

Experimental Protocols

Reagents and Materials

- **Diallyl adipate** standard
- Volatile organic solvents (e.g., Dichloromethane, Hexane, Methanol), HPLC or GC grade[8][10]
- 1.5 mL glass autosampler vials with PTFE-lined caps[8][10]
- Micropipettes and tips
- Vortex mixer
- 0.22 μm syringe filters[11]

Standard Solution Preparation

- Primary Stock Solution (1 mg/mL): Accurately weigh 10 mg of **Diallyl adipate** standard and dissolve it in 10 mL of a suitable solvent (e.g., Dichloromethane) in a volumetric flask.
- Working Standard Solution (10 $\mu\text{g/mL}$): Dilute the primary stock solution 1:100 with the same solvent to achieve a final concentration of approximately 10 $\mu\text{g/mL}$. [8] This concentration aims for an on-column loading of about 10 ng with a 1 μL injection. [8]

Sample Preparation Protocol

- Samples should be prepared in a suitable volatile organic solvent. [8][10] Aqueous samples are not directly compatible with this GC-MS method. [8]
- If the sample is a solid, it must be dissolved in a suitable solvent. [11]
- Ensure the final concentration of **Diallyl adipate** in the solution is within the linear range of the instrument, ideally around 10 $\mu\text{g/mL}$. [8]
- If the sample contains particulate matter, it must be centrifuged or filtered through a 0.22 μm filter to prevent blockage of the injection syringe and contamination of the GC inlet and column. [8][11]

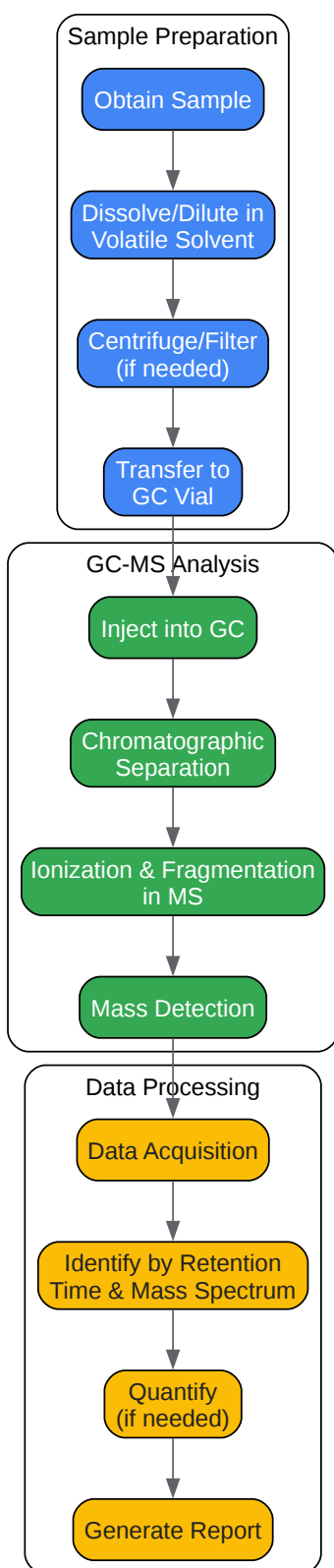
- Transfer the final prepared sample into a 1.5 mL glass autosampler vial for analysis.^[8] A minimum volume of 50 µL is recommended.^[8]

GC-MS Analysis

- Set up the GC-MS system according to the parameters outlined in Table 2.
- Perform a solvent blank injection to ensure the system is free from contaminants.
- Inject the prepared standard solution to verify the retention time and mass spectrum of **Diallyl adipate**.
- Inject the prepared samples for analysis.
- Process the acquired data to identify **Diallyl adipate** based on its retention time and by comparing its mass spectrum to a reference library spectrum (e.g., NIST).

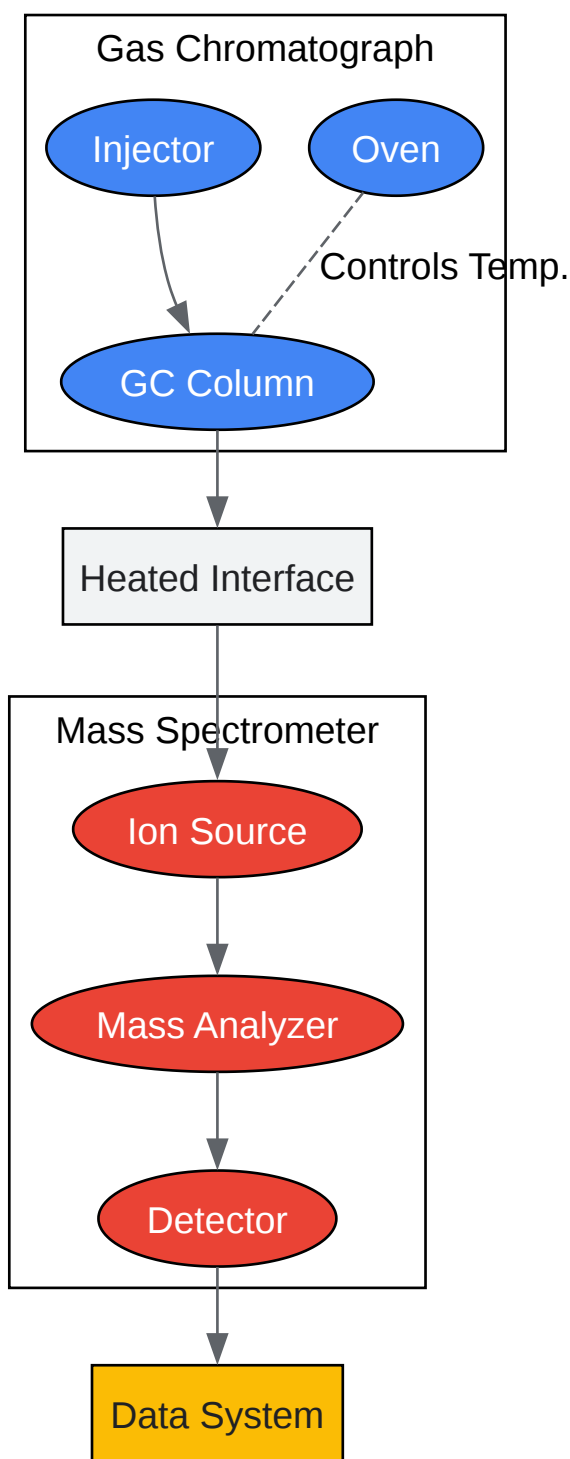
Visualizations

The following diagrams illustrate the key workflows and relationships in the GC-MS analysis of **Diallyl adipate**.



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Caption: Experimental workflow for the GC-MS analysis of **Diallyl adipate**.



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Caption: Logical relationship of key components in a GC-MS system.

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